

Physical and chemical properties of tert-Amyl peroxy-2-ethylhexanoate

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Compound of Interest

Compound Name: tert-Amyl peroxy-2-ethylhexanoate

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An In-depth Technical Guide to tert-Amyl Peroxy-2-ethylhexanoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tert-Amyl peroxy-2-ethylhexanoate, a notable member of the organic peroxide family, is a compound of significant interest in various industrial and research applications. Primarily recognized for its role as a free-radical initiator in polymerization processes, its chemical reactivity also warrants a thorough understanding of its properties and potential biological interactions. This technical guide provides a comprehensive overview of the physical and chemical characteristics of **tert-amyl peroxy-2-ethylhexanoate**, alongside proposed experimental protocols for its synthesis, purification, and analysis. Furthermore, it delves into its toxicological profile and explores potential interactions with biological signaling pathways, offering valuable insights for professionals in research and drug development.

Physicochemical Properties

Tert-Amyl peroxy-2-ethylhexanoate is a colorless to pale yellow liquid. A summary of its key physical and chemical properties is presented in the tables below.

Table 1: General and Physical Properties



| Property | Value | Reference(s) | |
|-------------------|--|--------------|--|
| Chemical Name | tert-Amyl peroxy-2- ethylhexanoate | [1] | |
| Synonyms | t-Amylperoxy 2- ethylhexanoate, Hexaneperoxoic acid, 2-ethyl-, 1,1-dimethylpropyl ester | [1] | |
| CAS Number | 686-31-7 | [1] | |
| Molecular Formula | C13H26O3 | [1] | |
| Molecular Weight | 230.34 g/mol | [1] | |
| Appearance | Colorless to pale yellow liquid | [1] | |
| Density | 0.9075 g/cm³ at 20 °C | [2] | |
| Melting Point | -62 °C | [2] | |
| Boiling Point | 68 °C at 0.5 Torr | [2] | |
| Solubility | Insoluble in water | [1] | |
| Refractive Index | 1.435 at 20 °C | [2] | |

Table 2: Safety and Reactivity Data



| Property | Value | Reference(s) |
|--|---|--------------|
| Flash Point | 71 °C | [3] |
| Self-Accelerating Decomposition Temperature (SADT) | 35 °C | [4] |
| UN Number | 3115 | [1] |
| Hazard Class | 5.2 (Organic Peroxide) | [4] |
| Reactivity | Explodes with great violence when rapidly heated; shock sensitive in pure form.[5] Incompatible with strong acids, strong bases, and strong reducing agents.[3] | |
| Decomposition Products | Decomposition products are flammable and may include carbon dioxide, methane, tertamyl alcohol, and 2-ethylhexanoic acid. | [3] |

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **tert-amyl peroxy-2-ethylhexanoate** are not readily available in peer-reviewed literature. The following sections provide proposed methodologies based on general principles of organic synthesis and analysis of similar organic peroxides.

Proposed Synthesis of tert-Amyl Peroxy-2ethylhexanoate

The synthesis can be conceptualized as a two-step process: the formation of tert-amyl hydroperoxide followed by its reaction with 2-ethylhexanoyl chloride.

Step 1: Synthesis of tert-Amyl Hydroperoxide from tert-Amyl Alcohol



This reaction involves the acid-catalyzed reaction of tert-amyl alcohol with hydrogen peroxide.

• Materials: tert-Amyl alcohol, hydrogen peroxide (30-50% solution), sulfuric acid (catalyst).

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, cool the tert-amyl alcohol in an ice bath.
- Slowly add a stoichiometric excess of hydrogen peroxide to the cooled alcohol with continuous stirring.
- Carefully add a catalytic amount of concentrated sulfuric acid dropwise while maintaining the temperature below 20°C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with cold water and extract the product with an organic solvent (e.g., diethyl ether).
- Wash the organic layer with a saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure to obtain crude tert-amyl hydroperoxide.

Step 2: Synthesis of tert-Amyl Peroxy-2-ethylhexanoate

This step involves the acylation of tert-amyl hydroperoxide with 2-ethylhexanoyl chloride in the presence of a base.

- Materials: tert-Amyl hydroperoxide (from Step 1), 2-ethylhexanoyl chloride, a base (e.g., pyridine or aqueous sodium hydroxide), and an organic solvent (e.g., dichloromethane).
- Procedure:

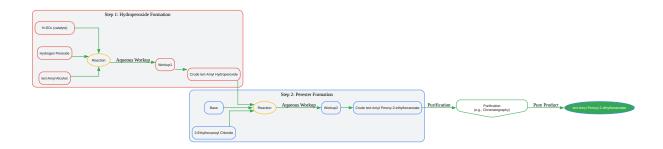
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- Dissolve the crude tert-amyl hydroperoxide in the organic solvent in a round-bottom flask cooled in an ice bath.
- Slowly add the base to the solution with stirring.
- Add 2-ethylhexanoyl chloride dropwise to the reaction mixture, ensuring the temperature remains low.
- After the addition, allow the reaction to proceed at room temperature for several hours, monitoring by TLC.
- Once the reaction is complete, wash the mixture with dilute hydrochloric acid, followed by a saturated sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate and remove the solvent under reduced pressure to yield the crude product.





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Proposed workflow for the synthesis of tert-Amyl peroxy-2-ethylhexanoate.

Proposed Purification Protocol

Purification of the crude product is essential to remove unreacted starting materials and byproducts. Column chromatography is a suitable method.

- Materials: Crude **tert-amyl peroxy-2-ethylhexanoate**, silica gel, and an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate).
- Procedure:
 - Prepare a silica gel column using the chosen eluent system.



- Dissolve the crude product in a minimal amount of the eluent.
- Carefully load the sample onto the top of the silica gel column.
- Elute the column with the solvent system, gradually increasing the polarity if necessary.
- Collect fractions and monitor them by TLC to identify those containing the pure product.
- Combine the pure fractions and remove the solvent under reduced pressure to obtain the purified tert-amyl peroxy-2-ethylhexanoate.

Proposed Analytical Methods

High-Performance Liquid Chromatography (HPLC)

A reversed-phase HPLC method can be employed for the analysis of **tert-amyl peroxy-2-ethylhexanoate**.

- Column: C18 reversed-phase column.
- Mobile Phase: A mixture of an organic solvent (e.g., methanol or acetonitrile) and water. The
 exact ratio should be optimized for best separation.
- Detection: UV detection at a suitable wavelength (e.g., 210 nm), as the peroxide bond does not have a strong chromophore at higher wavelengths.
- Standard Preparation: Prepare standard solutions of known concentrations of a purified reference sample of tert-amyl peroxy-2-ethylhexanoate to create a calibration curve for quantification.

Gas Chromatography (GC)

GC analysis of organic peroxides can be challenging due to their thermal instability. A method using a cool on-column injection or a programmed temperature vaporization (PTV) inlet can minimize decomposition.

• Column: A non-polar or medium-polarity capillary column (e.g., DB-1 or DB-5).



- Injector: Cool on-column or PTV inlet with a temperature program that starts at a low temperature.
- Oven Program: Start at a low temperature (e.g., 40-50 °C) and ramp up at a controlled rate.
- Detector: Flame ionization detector (FID) or mass spectrometry (MS) for identification.
- Derivatization: Silylation of the corresponding hydroperoxide (if present as an impurity) can improve thermal stability for GC analysis.

Toxicological Profile and Biological Signaling Acute Toxicity

The available data on the acute toxicity of **tert-amyl peroxy-2-ethylhexanoate** is summarized in the table below.

Table 3: Acute Toxicity Data

| Test | Species | Route | Value | Reference(s) |
|-----------------|---------|--------|-------------------------|--------------|
| LD50 | Rat | Oral | > 5000 mg/kg | [4] |
| LD50 | Rat | Dermal | > 2000 mg/kg | [4] |
| Skin Irritation | - | - | Slightly irritating | [4] |
| Eye Irritation | - | - | Non-irritating | [4] |
| Sensitization | - | Skin | May cause sensitization | [4] |

Biological Effects and Potential Signaling Pathway Interactions

Organic peroxides, including **tert-amyl peroxy-2-ethylhexanoate**, are known to exert their biological effects primarily through the generation of reactive oxygen species (ROS).[6] These ROS can lead to oxidative stress within cells, a condition characterized by an imbalance between the production of ROS and the cell's ability to detoxify these reactive intermediates.







The primary mechanism of action involves the homolytic cleavage of the weak oxygen-oxygen bond in the peroxide, which generates highly reactive free radicals. These radicals can then initiate a cascade of oxidative damage to vital cellular components.

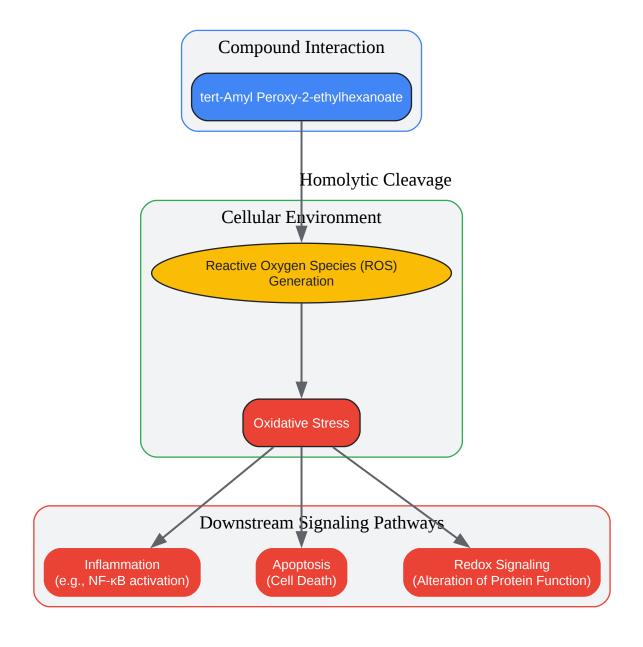
Potential Interactions with Signaling Pathways:

While specific studies on the interaction of **tert-amyl peroxy-2-ethylhexanoate** with cellular signaling pathways are limited, the known effects of oxidative stress suggest potential modulation of several key pathways:

- Inflammatory Pathways: ROS can activate pro-inflammatory signaling cascades, such as the NF-kB pathway, leading to the expression of inflammatory cytokines.[6]
- Apoptosis Pathways: Severe oxidative stress can induce programmed cell death (apoptosis)
 by damaging mitochondria and activating caspase cascades.[6]
- Redox Signaling: At lower concentrations, ROS can act as signaling molecules, modulating
 the activity of various proteins through the reversible oxidation of cysteine residues. This can
 impact a wide range of cellular processes, including cell growth, proliferation, and
 differentiation.[6]

Given its ability to induce oxidative stress, **tert-amyl peroxy-2-ethylhexanoate** could potentially influence these pathways, a consideration of importance for drug development professionals, particularly in the context of toxicology and off-target effects.





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Potential biological effects of tert-Amyl peroxy-2-ethylhexanoate via oxidative stress.

Handling and Safety Precautions

Tert-Amyl peroxy-2-ethylhexanoate is a hazardous substance that requires careful handling.

• Storage: Store in a cool, well-ventilated area, away from heat, sparks, and open flames.[3] It should be stored below 10°C.[3] Keep containers tightly closed and separate from incompatible materials.[3]



- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood.[3] Use personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[7] Avoid contact with skin and eyes.[7]
- Spill Response: In case of a spill, eliminate all ignition sources.[3] Absorb the spill with an inert, non-combustible material and place it in a loosely covered container for disposal.[3] Do not use combustible materials like paper towels to clean up spills.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Due to its reactivity, it should be treated as hazardous waste.

Conclusion

Tert-Amyl peroxy-2-ethylhexanoate is a versatile organic peroxide with important industrial applications. Its reactive nature, however, necessitates a thorough understanding of its physical and chemical properties, as well as strict adherence to safety protocols. For researchers and professionals in drug development, an awareness of its potential to induce oxidative stress and interact with biological signaling pathways is crucial for assessing its toxicological profile and potential off-target effects. Further research is warranted to elucidate the specific molecular interactions of this compound within biological systems.

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